

A Comprehensive Technical Guide to 3-Hydroxy Desloratadine-d6

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Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d6

Cat. No.: B15557987

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This technical guide provides an in-depth overview of **3-hydroxy desloratadine-d6**, a deuterated analog of the major active metabolite of desloratadine. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and metabolic pathways.

Core Compound Identification

While a specific CAS number for **3-hydroxy desloratadine-d6** is not readily available in public databases, the CAS number for the unlabeled parent compound, 3-hydroxy desloratadine, is 119410-08-1[1][2][3]. The deuterated internal standard, 3-hydroxy desloratadine-d4, has the CAS number 1246819-99-7[3]. For research and analytical purposes, specific manufacturers of isotopically labeled compounds should be consulted for lot-specific CAS numbers.

Table 1: Physicochemical Properties of 3-Hydroxy Desloratadine

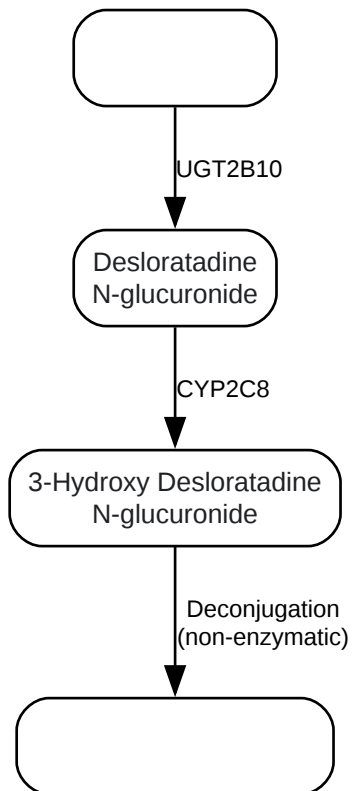
Property	Value	Source
Molecular Formula	C ₁₉ H ₁₉ ClN ₂ O	[1][2]
Molecular Weight	326.82 g/mol	[2]
IUPAC Name	8-chloro-6,11-dihydro-11-(4-piperidinylidene)-5H-benzo[1,4]cyclohepta[1,2-b]pyridin-3-ol	[2]
Synonyms	Sch 45581, 3-Hydroxydesloratadine	[1][2]

Metabolic Pathway of Desloratadine to 3-Hydroxydesloratadine

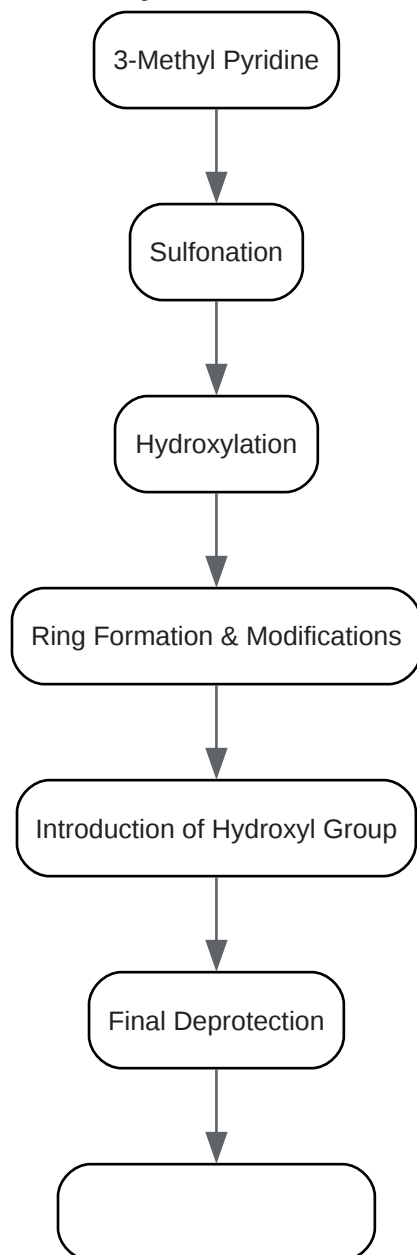
The formation of 3-hydroxydesloratadine from desloratadine is a multi-step enzymatic process primarily occurring in the liver. It involves an initial glucuronidation step followed by hydroxylation and subsequent deconjugation.

The key enzymes involved in this pathway are UDP-glucuronosyltransferase 2B10 (UGT2B10) and Cytochrome P450 2C8 (CYP2C8)[5][6]. The process begins with the N-glucuronidation of desloratadine by UGT2B10. This intermediate is then hydroxylated by CYP2C8. Finally, a rapid, non-enzymatic deconjugation (hydrolysis of the N-glucuronide) yields 3-hydroxydesloratadine[4][6].

Metabolic Pathway of Desloratadine



General Synthesis Workflow



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References

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